Publish Comparison Guide: Mass Spectrometry Characterization of CAS 2108804-78-8

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Compound of Interest

Compound Name:	*[(1-Benzyl-1h-indol-4-yl)oxy]acetic acid*
CAS No.:	*2108804-78-8*
Cat. No.:	*B1411274*

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Executive Summary & Compound Identity

CAS 2108804-78-8 is a specialized indole-based building block characterized by an N-benzyl group and an oxyacetic acid moiety at the C4 position.[1][2][3] In drug discovery, this scaffold serves as a critical intermediate for synthesizing CRTH2 antagonists, auxin analogs, and potential NSAID derivatives.

Precise MS/MS characterization is required to distinguish it from its C5-regioisomer (a common synthetic impurity) and N-alkyl analogs. This guide compares its fragmentation signature against these alternatives to establish a definitive identification protocol.

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Feature	CAS 2108804-78-8	Alternative A: C5-Isomer	Alternative B: N-Methyl Analog
Chemical Name	[(1-Benzyl-1H-indol-4-yl)oxy]acetic acid	[(1-Benzyl-1H-indol-5-yl)oxy]acetic acid	[(1-Methyl-1H-indol-4-yl)oxy]acetic acid
Formula / MW	$C_{17}H_{15}NO_3$ / 281.31 Da	$C_{17}H_{15}NO_3$ / 281.31 Da	$C_{11}H_{11}NO_3$ / 205.21 Da
Key MS Difference	High abundance ortho-effect fragments	Lower abundance of proximal eliminations	Absence of m/z 91 (Benzyl)
Retention Time	Typically earlier (more compact polar surface)	Typically later	Significantly earlier (less lipophilic)

Experimental Configuration (HPLC-MS/MS)

To replicate the fragmentation data described below, the following experimental conditions are recommended. This setup prioritizes the stability of the carboxylic acid moiety while ensuring sufficient ionization of the indole core.

Methodology: Chromatographic & Ionization Parameters

- LC System: UHPLC (Agilent 1290 Infinity II or equivalent).
- Column: C18 Reverse Phase (e.g., Waters ACQUITY UPLC BEH C18, 1.7 µm, 2.1 x 50 mm).
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source for $[M+H]^+$).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Ionization: Electrospray Ionization (ESI) in Positive (+) and Negative (-) modes.
  - Note: Negative mode is often more sensitive for carboxylic acids, but Positive mode yields richer structural fragments for the indole-benzyl linkage.

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Fragmentation Analysis & Mechanism

The fragmentation of CAS 2108804-78-8 is driven by two primary labile sites: the ether linkage at C4 and the N-benzyl bond.

Positive Mode ESI (+) Pathway

Precursor Ion: $[M+H]^+$ = m/z 282.11

- Primary Cleavage (Benzyl Loss): The most dominant fragment arises from the cleavage of the N-benzyl bond, generating a stable tropylium ion (m/z 91.05) and the neutral indole-acetic acid core, OR the protonated indole core (m/z 192.06).
- Secondary Cleavage (Acid Loss): The oxyacetic acid side chain undergoes neutral loss of formic acid (HCOOH, 46 Da) or water (H_2O, 18 Da).
  - Diagnostic Transition: m/z 282 → m/z 91 (Quantifier).
  - Structural Transition: m/z 282 → m/z 236 (Loss of HCOOH from side chain).

Negative Mode ESI (-) Pathway

Precursor Ion: $[M-H]^-$ = m/z 280.09

- Decarboxylation: Rapid loss of CO_2 (-44 Da) is characteristic of the carboxylic acid tail.
  - Fragment: m/z 236.10.
- Ether Cleavage: Homolytic cleavage of the C4-ether bond.
  - Fragment: m/z 222.09 (Loss of the acetate moiety).

Visualization: Fragmentation Pathway (Graphviz)

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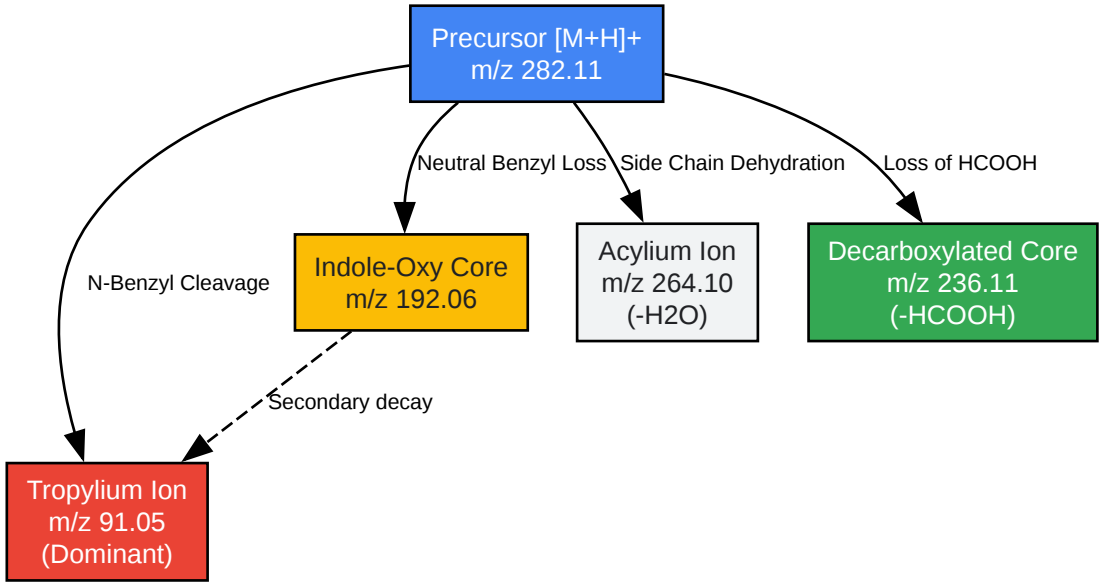

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Figure 1: Proposed ESI(+) fragmentation pathway for **[(1-Benzyl-1H-indol-4-yl)oxy]acetic acid** showing the dominant formation of the tropylium ion.

Comparative Performance Guide

Differentiation of CAS 2108804-78-8 from its alternatives is critical for purity assessment.

Comparison 1: CAS 2108804-78-8 vs. C5-Isomer (Alternative A)

The C5-isomer ([(1-Benzyl-1H-indol-5-yl)oxy]acetic acid) has the exact same mass (Isobaric).

- Differentiation Strategy:
  - Ortho Effect: In CAS 2108804-78-8 (C4-substituted), the oxyacetic acid group is spatially closer to the C3 position, often facilitating a specific cyclic rearrangement or water loss that is sterically hindered in the C5-isomer.
  - Retention Time: The C4-isomer typically elutes earlier on C18 columns due to a more compact hydrodynamic radius compared to the linear C5-isomer.

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- Fragment Ratio: The ratio of m/z 91 to m/z 192 is often higher in the C4 isomer due to electronic destabilization of the indole core by the proximal oxygen.

Comparison 2: CAS 2108804-78-8 vs. N-Methyl Analog (Alternative B)

- Differentiation Strategy:
  - Mass Shift: The N-Methyl analog is 76 Da lighter (Benzyl vs Methyl).
  - Fragment Signature: The N-Methyl analog lacks the m/z 91 tropylium spike. Instead, it shows a characteristic loss of a methyl radical (m/z 15) or simple ring fragmentation.
  - Utility: Use the N-Methyl analog as an internal standard if isotopically labeled versions are unavailable, as it ionizes similarly but separates well chromatographically.

Summary of MRM Transitions

Compound	Precursor (Q1)	Product (Q3)	CE (eV)	Purpose
CAS 2108804-78-8	282.1	91.1	25	Quantifier (High Sensitivity)
CAS 2108804-78-8	282.1	236.1	15	Qualifier (Structural Check)
C5-Isomer	282.1	91.1	25	Co-eluting Interference
N-Methyl Analog	206.1	146.1	20	Specificity Check

Protocol: Step-by-Step Characterization Workflow

To validate the identity of a batch of CAS 2108804-78-8, follow this self-validating protocol.

Step 1: Sample Preparation

- Dissolve 1 mg of the compound in 1 mL of DMSO (Stock A).

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- Dilute Stock A 1:1000 into 50:50 Methanol:Water (Working Solution, ~1 µg/mL).
  - Why: Pure water may cause precipitation; pure methanol may cause peak fronting. 50:50 ensures compatibility with the initial mobile phase.

Step 2: Direct Infusion (Optimization)

- Infuse the Working Solution at 10 µL/min into the MS source.
- Scan Mode: Acquire spectra from m/z 50 to 400.
- Verify Adducts: Look for $[M+H]^+$ (282.1), $[M+Na]^+$ (304.1), and $[2M+H]^+$ (563.2).
  - Check: If $[M+Na]^+$ is dominant, add 5mM Ammonium Formate to the mobile phase to force protonation.

Step 3: Product Ion Scan (differentiation)

- Select m/z 282.1 as the precursor.
- Apply Collision Energy (CE) ramp: 10, 20, 40 eV.
- Acceptance Criteria:
  - At 10 eV: Parent ion (282.1) should be visible.[4][5]
  - At 25 eV: Base peak should be m/z 91.1 (Tropylium).
  - Absence of m/z 91 indicates the N-benzyl group is missing or modified.

Workflow Diagram



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Figure 2: Analytical workflow for the structural confirmation of CAS 2108804-78-8.

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